

chemical and physical properties of 2-hydroxytetrahydrofuran

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Compound of Interest

Compound Name: 2-Hydroxytetrahydrofuran

Cat. No.: B017549

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An In-depth Technical Guide to **2-Hydroxytetrahydrofuran**

Introduction

2-Hydroxytetrahydrofuran, also known as tetrahydro-2-furanol, is a heterocyclic organic compound with the chemical formula $C_4H_8O_2$.^{[1][2]} It is a colorless liquid that serves as a versatile intermediate in organic synthesis and is noted for its role as a solvent and reagent in various chemical reactions.^{[3][4]} This technical guide provides a comprehensive overview of the chemical and physical properties of **2-hydroxytetrahydrofuran**, detailed experimental protocols for its synthesis, and an exploration of its reactivity, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **2-hydroxytetrahydrofuran** are summarized in the tables below. These properties are crucial for its application in laboratory and industrial settings.

Table 1: General and Chemical Properties

Property	Value
IUPAC Name	oxolan-2-ol[2][3]
Synonyms	α -Hydroxytetrahydrofuran, Tetrahydro-2-furanol[1][3][5]
CAS Number	5371-52-8[1][2][3][5]
Molecular Formula	C4H8O2[1][2][5]
Molecular Weight	88.11 g/mol [1][2][5]
Canonical SMILES	C1CC(OC1)O[1][2]
InChI Key	JNODDICFTDYODH-UHFFFAOYSA-N[2]
Purity	$\geq 95\%$ [5]

Table 2: Physical Properties

Property	Value
Appearance	Colorless liquid[3]
Boiling Point	163.6 ± 8.0 °C at 760 mmHg[6], 69-70 °C at 12 Torr[3][7]
Density	1.1 ± 0.1 g/cm ³ [6], 1.084 g/cm ³ [3][7]
Flash Point	75.1 ± 12.7 °C[6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Ether, and Methanol.[3][8] Freely soluble in water (230 g/L at 25 °C).[9]
Storage Temperature	Store in freezer, under -20°C[3][10][11]

Table 3: Spectral Data

Data Type	Summary
¹ H NMR	¹ H NMR data is available, with characteristic peaks at δ 5.63–5.61 (m, 1H), 3.80–3.76 (m, 2H), and 2.10–1.91 (m, 4H) in CDCl ₃ . [12]
¹³ C NMR	¹³ C NMR spectral data has been recorded and is available in spectral databases. [13]
Mass Spectrometry	Mass spectrometry data is available, often obtained through GC-MS analysis. [13]
IR Spectroscopy	Infrared spectral data is available for the characterization of this compound. [14]

Experimental Protocols

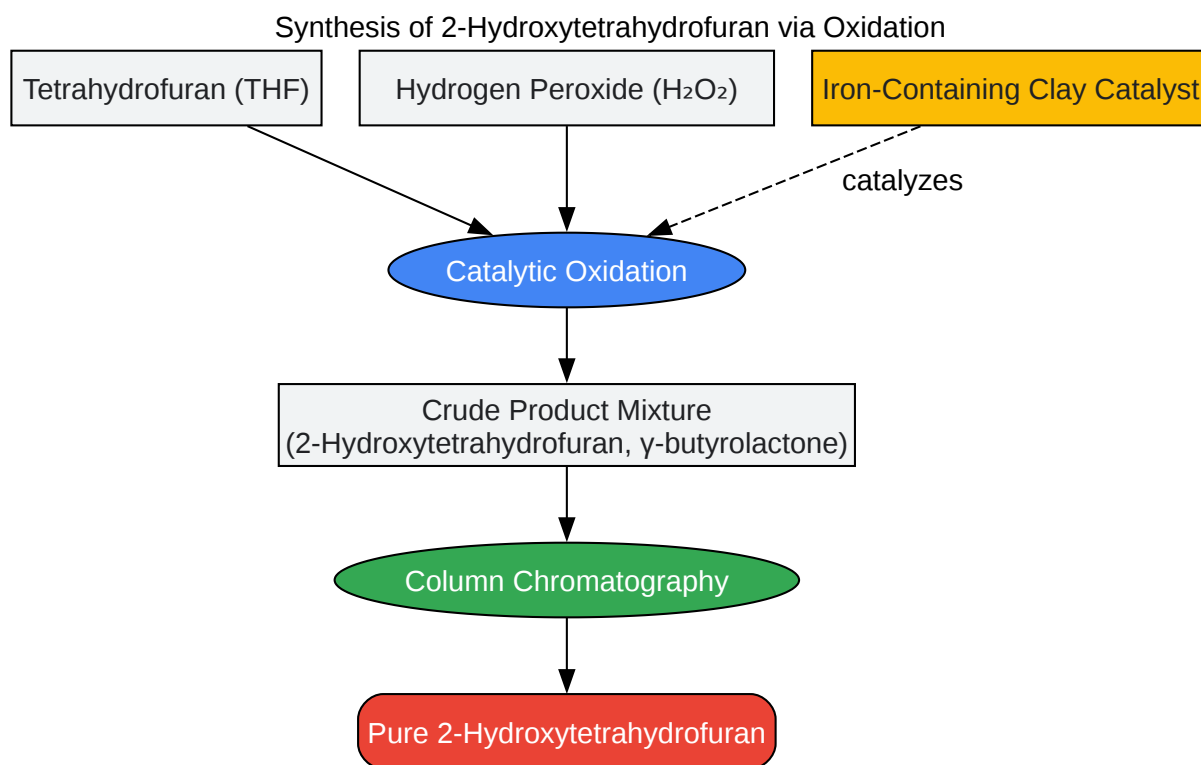
The synthesis of **2-hydroxytetrahydrofuran** can be achieved through several routes. The most common laboratory methods involve the oxidation of tetrahydrofuran (THF) or the hydrolysis of its derivatives.

Catalytic Oxidation of Tetrahydrofuran

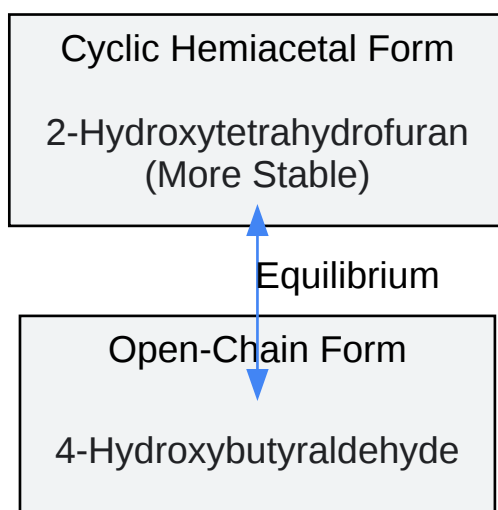
A prevalent method for synthesizing **2-hydroxytetrahydrofuran** is the direct oxidation of tetrahydrofuran.[\[15\]](#)

- Objective: To synthesize **2-hydroxytetrahydrofuran** from tetrahydrofuran via catalytic oxidation.
- Reagents and Materials:
 - Tetrahydrofuran (THF)
 - Hydrogen peroxide (H₂O₂) as the oxidant
 - Iron-containing clay catalyst (treated at $\geq 500^{\circ}\text{C}$)[\[15\]](#)
 - Reaction vessel

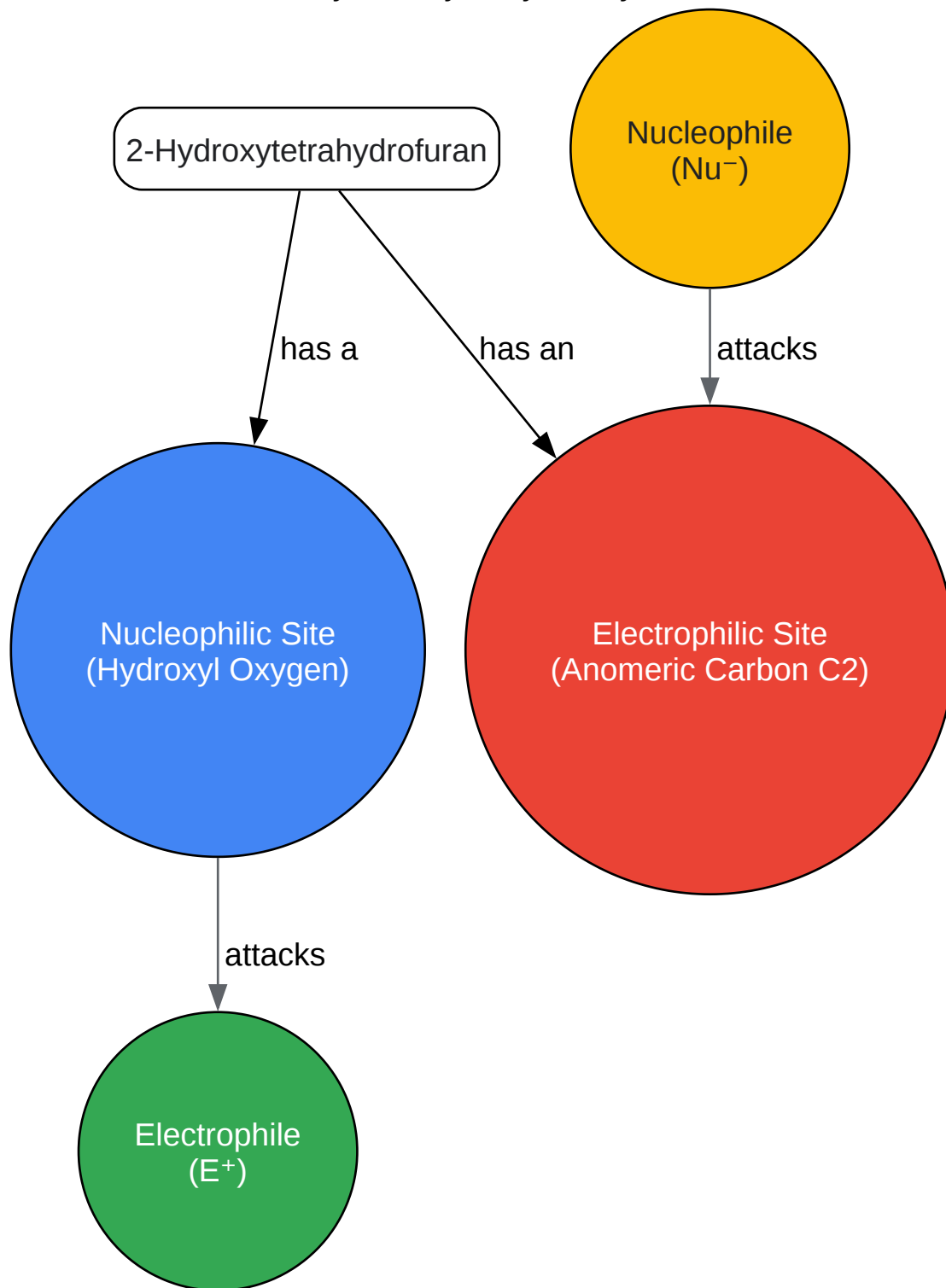
- Magnetic stirrer and heating mantle
- Chromatography setup for purification
- Procedure:
 - The iron-containing clay catalyst is activated by heating to at least 500°C.
 - Tetrahydrofuran is placed in the reaction vessel with the activated catalyst.
 - Hydrogen peroxide is added dropwise to the mixture while stirring. The reaction is typically exothermic and may require cooling to maintain the desired temperature.
 - The reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
 - Upon completion, the catalyst is filtered off.
 - The resulting mixture, containing **2-hydroxytetrahydrofuran** and byproducts like γ -butyrolactone (GBL), is purified using column chromatography.[\[15\]](#)



Ring-Chain Tautomerism



Reactivity of 2-Hydroxytetrahydrofuran

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